

# Commercial Sources for Validated Amphipphysin Antibodies: Application Notes and Protocols

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## Compound of Interest

Compound Name: *amphipphysin*

Cat. No.: *B1176556*

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This document provides a detailed guide to commercially available, validated antibodies targeting **amphipphysin**. It includes a comparative summary of key quantitative data, detailed experimental protocols for major applications, and visual representations of the **amphipphysin** signaling pathway and experimental workflows.

**Amphipphysin** is a critical protein involved in synaptic vesicle endocytosis and is implicated in certain neurological disorders. The selection of a highly specific and validated antibody is paramount for accurate experimental results. This guide aims to facilitate this selection process by providing a comprehensive overview of available reagents.

## Comparative Data of Validated Amphipphysin Antibodies

The following tables summarize the key features and recommended dilutions for four well-characterized commercial **amphipphysin** antibodies. This information has been compiled from the manufacturers' datasheets to provide a clear comparison for researchers.

Table 1: General Antibody Information

Catalog Number	Vendor	Host	Clonality	Immunogen
13379-1-AP	Proteintech	Rabbit	Polyclonal	Amphiphysin Fusion Protein Ag4204 (346-695 aa)
NBP1-32505	Novus Biologicals	Rabbit	Polyclonal	Recombinant protein within the N-terminus of human Amphiphysin
ab76124	Abcam	Rabbit	Monoclonal (EP2061Y)	Proprietary
PA5-18513	Thermo Fisher	Goat	Polyclonal	Synthetic peptide (KRKDESRISKA E) corresponding to internal amino acids

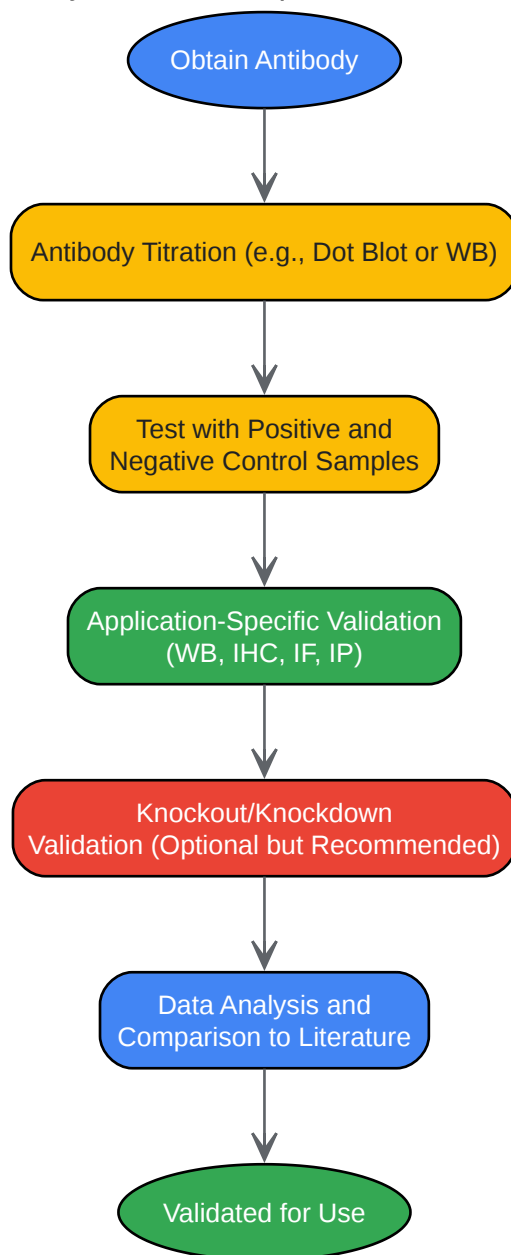
Table 2: Validated Applications and Recommended Dilutions

Catalog Number	Western Blot (WB)	Immunohistochemistry (IHC)	Immunofluorescence (IF)	Immunoprecipitation (IP)
13379-1-AP[1]	1:500 - 1:3000	1:20 - 1:200 (Paraffin)	1:50 - 1:500	0.5 - 4.0 µg
NBP1-32505[2][3]	1:500 - 1:3000	1:100 - 1:1000 (Paraffin)	1:100 - 1:1000	Not specified
ab76124[4]	1:1000	1:5000 (Paraffin)	Not specified	Not specified
PA5-18513[5]	0.1 - 0.5 µg/mL	2 - 4 µg/mL (Paraffin)	Not specified	Not specified

# Signaling Pathway of Amphiphysin in Clathrin-Mediated Endocytosis

**Amphiphysin** plays a crucial role in the late stages of clathrin-mediated endocytosis, particularly in the process of vesicle scission from the plasma membrane. It functions as a scaffold protein, interacting with key components of the endocytic machinery.

## Antibody Validation Experimental Workflow



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## References

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